

# Application Notes and Protocols for 1-Methoxypentane in the Fragrance Industry

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Methoxypentane

Cat. No.: B3055027

[Get Quote](#)

## Application Notes

Topic: **1-Methoxypentane** and its role in the fragrance industry.

Introduction: **1-Methoxypentane**, also known as methyl pentyl ether, is a chemical compound with the molecular formula  $C_6H_{14}O$ .<sup>[1][2][3]</sup> An initial review of public domain resources, including chemical databases and patent literature, was conducted to ascertain its applications within the fragrance industry. The search did not yield any direct evidence or documentation supporting the use of **1-methoxypentane** as a fragrance ingredient in consumer or industrial products. The fragrance industry relies on a vast palette of natural and synthetic molecules to create scents, and there is an ongoing search for novel compounds with unique olfactory properties.<sup>[4][5][6][7]</sup> However, based on the available information, **1-methoxypentane** is not currently listed as a recognized fragrance material.

## Physicochemical Properties:

A summary of the key physicochemical properties of **1-methoxypentane** is provided in the table below. This data is essential for any potential formulation and safety assessment.

Property	Value	Reference
Molecular Formula	C6H14O	[1][2][3]
Molecular Weight	102.17 g/mol	[2][3]
CAS Number	628-80-8	[1][2]
Appearance	Colorless to pale yellow clear liquid (est.)	[8]
Boiling Point	99.4°C at 760 mmHg	[1]
Flash Point	4.5°C	[1]
Vapor Pressure	44 mmHg at 25°C	[1]
Density	0.762 g/cm <sup>3</sup>	[1]
Solubility	Soluble in alcohol; water, 64.54 mg/L @ 25 °C (est)	[8]
Odor Profile	Not found in fragrance literature	

#### Regulatory Status:

The regulatory status of ingredients in cosmetics and fragrances is stringent. In the United States, the FDA regulates cosmetic ingredients, and in the European Union, a comprehensive list of banned and restricted substances is maintained.[9][10][11][12][13] A search of these regulatory resources did not specifically identify **1-methoxypentane** as either a permitted or a prohibited substance for use in fragrances. Any new ingredient intended for use in fragrance formulations would require a thorough safety assessment.

#### Conclusion:

While the fragrance industry is continuously exploring new chemical entities, there is no public information to suggest that **1-methoxypentane** is currently utilized as a fragrance ingredient. Its potential olfactory properties have not been documented in the reviewed literature. Therefore, detailed application notes and protocols for its specific use in fragrance formulations cannot be provided at this time.

## Experimental Protocols

### Protocol 1: Synthesis of **1-Methoxypentane**

This protocol describes a general method for the laboratory synthesis of **1-methoxypentane**.

[\[14\]](#)

Objective: To synthesize **1-methoxypentane** from n-pentyl alcohol and a methylating agent.

Materials:

- n-pentyl alcohol (1.2 mole)
- Metallic sodium (0.25 gram-equivalent)
- Methyl iodide (or methyl bromide or dimethyl sulfate) (0.2 mole)
- Three-necked flask
- Stirrer
- Reflux condenser
- Heating mantle
- Distillation apparatus (including a 30-cm Vigreux column)
- Refractometer

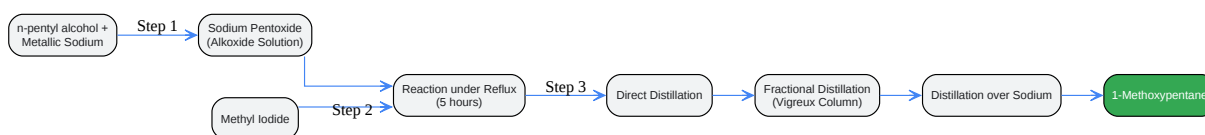
Procedure:

- Preparation of the Alkoxide:
  - In a three-necked flask equipped with a stirrer and reflux condenser, prepare an alkoxide solution by reacting metallic sodium with absolute n-pentyl alcohol.
- Methylation:

- To the resulting alkoxide, add the methylating agent (methyl iodide, methyl bromide, or dimethyl sulfate).
- Heat the mixture under reflux with continuous stirring for 5 hours, ensuring the exclusion of moisture.
- Distillation and Purification:
  - Distill the reaction product directly from the reaction mixture with stirring until the boiling point of n-pentyl alcohol is reached.
  - The distillate, containing **1-methoxypentane** and unreacted n-pentyl alcohol, is then subjected to fractional distillation using a 30-cm Vigreux column.
  - Collect several fractions and determine the refractive index of each.
  - Combine the fractions that consist essentially of the desired ether.
  - Repeat the distillation over 5% sodium until the refractive index of the final product is consistent with that of pure **1-methoxypentane** ( $n_{20/D}$  1.3873).[14]

Expected Yield: Approximately 80%.[14]

Diagram of Synthesis Workflow:



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **1-Methoxypentane**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. lookchem.com [lookchem.com]
- 2. Page loading... [wap.guidechem.com]
- 3. Ether, methyl pentyl | C<sub>6</sub>H<sub>14</sub>O | CID 69412 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. US8598110B2 - 1,3-oxathiane compounds and their use in flavor and fragrance compositions - Google Patents [patents.google.com]
- 5. EP1609846B1 - Use of 3-(Methoxymethyl)-2-pentylcyclopenta derivatives in perfume compositions - Google Patents [patents.google.com]
- 6. BJOC - Synthesis of odorants in flow and their applications in perfumery [beilstein-journals.org]
- 7. Synthesis of odorants in flow and their applications in perfumery - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Fragrance University [fragranceu.com]
- 9. cir-safety.org [cir-safety.org]
- 10. fda.gov [fda.gov]
- 11. coslaw.eu [coslaw.eu]
- 12. Safety of Cosmetic Ingredients - Canada.ca [canada.ca]
- 13. Cosmetics Regulations Get a Makeover: Congress Enacts New Requirements Under MoCRA [khlaw.com]
- 14. prepchem.com [prepchem.com]
- To cite this document: BenchChem. [Application Notes and Protocols for 1-Methoxypentane in the Fragrance Industry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3055027#applications-of-1-methoxypentane-in-the-fragrance-industry]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)